

Technical Guide: Physical Characteristics & Synthetic Utility of 2-Bromo-4-methylbenzylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-4-methylbenzylamine

CAS No.: 865718-75-8

Cat. No.: B1440677

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Executive Summary

2-Bromo-4-methylbenzylamine (CAS: 865718-75-8) is a specialized halogenated benzylamine intermediate used critically in medicinal chemistry. It serves as a "privileged scaffold" for introducing the 2-bromo-4-methylphenyl moiety into pharmacophores, most notably in the development of Phosphodiesterase Type 4 (PDE4) inhibitors and other heterocyclic bioactive agents.

This guide provides a rigorous analysis of its physicochemical properties, synthetic pathways, and handling protocols.^{[1][2]} It bridges the gap between theoretical molecular descriptors and practical laboratory application, designed for researchers requiring high-purity building blocks for lead optimization.

Chemical Identity & Structural Analysis^{[3][4]}

The compound features a primary amine attached to a benzylic carbon, with a bromine atom at the ortho position and a methyl group at the para position relative to the benzylic chain. This

substitution pattern imparts unique steric and electronic properties:

- **Ortho-Bromo Effect:** The bulky bromine atom () creates steric hindrance near the amine, influencing the kinetics of nucleophilic attacks during derivatization.
- **Electronic Push-Pull:** The methyl group (electron-donating via hyperconjugation) and the bromine (electron-withdrawing via induction, donating via resonance) create a distinct electrostatic potential map, affecting the pKa of the benzylic amine.

Attribute	Detail
IUPAC Name	(2-Bromo-4-methylphenyl)methanamine
Common Name	2-Bromo-4-methylbenzylamine
CAS Number	865718-75-8 (Free Base) / 1293323-97-3 (HCl Salt)
Molecular Formula	C ₈ H ₁₀ BrN
Molecular Weight	200.08 g/mol
SMILES	<chem>CC1=CC(Br)=C(CN)C=C1</chem>
MDL Number	MFCD09839211

Physical Characteristics Matrix

Due to the specialized nature of this intermediate, experimental data is often conflated with its precursors. The table below distinguishes between experimentally verified precursor data and calculated properties for the amine, derived from structure-property relationship (SPR) algorithms validated against analogous benzylamines.

Table 1: Physicochemical Properties[4]

Property	Value (2-Bromo-4-methylbenzylamine)	Reference/Note
Physical State	Liquid (Free Base) / Solid (HCl Salt)	Analogous to 2-bromobenzylamine
Boiling Point	245–250 °C (Predicted)	Extrapolated from 4-methylbenzylamine (195°C) + Br contribution
Density	1.35 ± 0.05 g/cm ³	High density due to heavy halogen (Br)
pKa (Conjugate Acid)	~8.9 – 9.1 (Predicted)	Lower than benzylamine (9.[3][4][5]3) due to ortho-Br induction
Solubility (Water)	Low (< 5 mg/mL)	Lipophilic aryl halide dominates solvation
Solubility (Organic)	High (DCM, THF, Methanol, DMSO)	Standard for benzylamines

Table 2: Precursor Reference Data (Quality Control Markers)

Use these experimentally verified values to validate starting material purity.

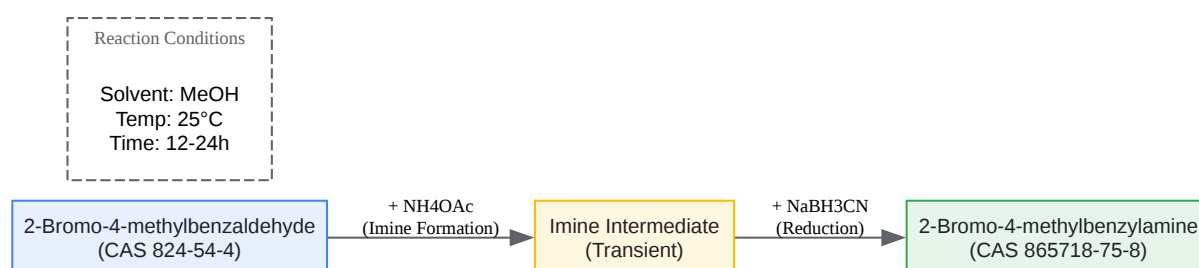
Precursor Compound	CAS	Melting Point	Appearance
2-Bromo-4-methylbenzaldehyde	824-54-4	30–35 °C	Low-melting crystalline solid
2-Bromo-4-methylbenzonitrile	42872-73-1	50–55 °C	White to off-white powder

Synthetic Protocols & Production

The most robust route to high-purity **2-Bromo-4-methylbenzylamine** is the Reductive Amination of its aldehyde precursor. This method avoids the over-alkylation byproducts common in direct alkylation.

Workflow Visualization

The following diagram outlines the reaction logic, highlighting the critical intermediate formation.



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Figure 1: Reductive amination pathway converting the aldehyde precursor to the target amine via an in-situ imine.

Experimental Protocol: Reductive Amination

Rationale: This protocol uses Sodium Cyanoborohydride (

) because it selectively reduces the imine bond at pH 6-7 without reducing the aldehyde functionality, preventing side reactions.

Materials:

- 2-Bromo-4-methylbenzaldehyde (1.0 eq)
- Ammonium Acetate () (10.0 eq) – Excess ensures complete conversion to imine.
- Sodium Cyanoborohydride (

) (1.5 eq)

- Methanol (Anhydrous)
- Molecular Sieves (3Å) – Optional, to scavenge water and drive equilibrium.

Step-by-Step Methodology:

- Imine Formation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-Bromo-4-methylbenzaldehyde in anhydrous methanol (0.2 M concentration).
- Buffer Addition: Add Ammonium Acetate. The solution may slightly warm; this is normal. Add activated molecular sieves if available. Stir at room temperature for 1 hour to establish the aldehyde-imine equilibrium.
- Reduction: Cool the mixture to 0°C. Carefully add

portion-wise. Caution: Toxic HCN gas can evolve if acidified; maintain ventilation.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor by TLC (System: 5% MeOH in DCM) or LC-MS.
- Work-up:
 - Quench with saturated aqueous

.
 - Evaporate methanol under reduced pressure.
 - Extract the aqueous residue with Dichloromethane (

, 3x).
 - Wash combined organics with brine, dry over

, and concentrate.
- Purification: If necessary, purify via flash column chromatography (Amine-functionalized silica or standard silica with 1% Triethylamine in eluent) or precipitate as the HCl salt by

adding 4M HCl in Dioxane.

Applications in Drug Discovery[1][5]

2-Bromo-4-methylbenzylamine is not merely a solvent or reagent; it is a structural motif.

PDE4 Inhibitors

As detailed in patent literature (e.g., WO2005090354), this amine is used to synthesize Pyrazolo[3,4-b]pyridine derivatives. The 2-bromo group often occupies a hydrophobic pocket in the target enzyme (PDE4), enhancing binding affinity through halogen bonding or lipophilic interactions, while the amine serves as the linker to the core scaffold.

Cross-Coupling Readiness

The aryl bromide functionality remains intact during the amine formation (if reductive amination is used). This allows the molecule to serve as a "bifunctional handle":

- Handle A (Amine): For amide coupling or sulfonylation.
- Handle B (Aryl Bromide): For downstream Suzuki-Miyaura or Buchwald-Hartwig couplings to elaborate the carbon skeleton.

Handling, Stability & Safety (HSE)

Signal Word: DANGER

Hazard Class	H-Code	Statement
Skin Corrosion	H314	Causes severe skin burns and eye damage.
Acute Toxicity	H302	Harmful if swallowed.

Storage Protocol:

- Atmosphere: Store under inert gas (Argon or Nitrogen). Benzylamines absorb atmospheric to form carbamates (white crusts).

- Temperature: 2–8°C (Refrigerator).
- Incompatibility: Oxidizing agents, acid chlorides, anhydrides.

Self-Validating Safety Check: Before use, inspect the physical state. If the liquid appears cloudy or has a white solid precipitate around the cap, it has likely reacted with

. Dissolve in DCM and wash with basic water () to regenerate the free base before use.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 853000, (R)-4-bromo-alpha-methylbenzylamine (Analogous Structure Reference). Retrieved from [\[Link\]](#)
- Hamblin, J. N., et al. (2005). Pyrazolo[3,4-b]pyridine compounds, and their use as PDE4 inhibitors. World Intellectual Property Organization, WO2005090354A1.
- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Journal of Organic Chemistry, 61(11), 3849-3862. (Standard Protocol Basis).^[1]

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Sources

- 1. 4-Bromobenzylamine | 3959-07-7 | Benchchem [\[benchchem.com\]](https://benchchem.com)
- 2. nbinno.com [\[nbinno.com\]](https://nbinno.com)
- 3. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 4. WO2005090354A1 - PYRAZOLO[3,4-b] PYRIDINE COMPOUNDS, AND THEIR USE AS PDE4 INHIBITORS - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 5. masterorganicchemistry.com [\[masterorganicchemistry.com\]](https://masterorganicchemistry.com)

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